

Corylin sources *Psoralea corylifolia* and *Pueraria lobata*

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Compound Focus: Corylin

CAS No.: 53947-92-5

Cat. No.: S623654

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Corylin at a Glance

The table below summarizes the core information about **corylin** for a quick overview.

| Aspect | Details |
|--------------------|-----------------------------------------------------------------------------------------------|
| IUPAC Name | 5-hydroxy-8,8-dimethyl-2-(4-methylpent-3-en-1-yl)-2H,8H-pyrano[2,3-f]chromen-4-one |
| Chemical Formula | C ₂₁ H ₂₂ O ₄ [1] |
| Plant Source 1 | <i>Psoralea corylifolia</i> (Fruit) - Major, well-established source [1] [2] |
| Plant Source 2 | <i>Pueraria lobata</i> (Aerial Parts/Vines) - Newer, alternative source [3] |
| Core Bioactivities | Lifespan extension, Anti-melanogenesis (skin-whitening), Antioxidant, Anti-senescence [3] [1] |

Sources and Quantitative Data

Corylin is found in varying quantities in different plants and their parts. The table below provides a comparative summary of key quantitative findings.

| Property / Study | Source Plant & Part | Key Quantitative Findings | Experimental Model |
|-----------------------------|---------------------------------------------------------|-------------------------------------------------------------------------------------------------------------|---------------------------------------------------|
| Lifespan Extension | <i>Psoralea corylifolia</i> (Fruit, n-hexane fraction) | Extended replicative lifespan by 20% at 10 µg/mL [1]. | Yeast (<i>S. cerevisiae</i>) |
| Anti-melanogenesis | <i>Pueraria lobata</i> (Aerial parts, isolated corylin) | Inhibited melanin production by 77.9% and cellular tyrosinase activity by 67.7% at 25 µM [3]. | B16F10 mouse melanoma cells |
| Anti-melanogenesis Efficacy | <i>Pueraria lobata</i> (Aerial parts, isolated corylin) | Showed stronger anti-melanin activity than positive control arbutin (100 µM) [3]. | B16F10 cells & UVB-stimulated 3D human skin model |
| Cytotoxicity (Safety) | <i>Pueraria lobata</i> (Aerial parts, isolated corylin) | Showed no cytotoxicity at concentrations up to 25 µM [3]. | B16F10 cells |

Detailed Experimental Protocols

For researchers aiming to replicate key findings, here are the methodologies for core experiments.

Protocol 1: Anti-melanogenesis Assay in B16F10 Cells [3]

This protocol evaluates **corylin**'s effect on melanin synthesis.

- Cell Culture:** Maintain B16F10 mouse melanoma cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Seeding and Treatment:** Seed cells in culture plates. After cell attachment, replace the medium with one containing α-Melanocyte-Stimulating Hormone (α-MSH, e.g., 100 nM) to induce

melanogenesis. Co-treat with various concentrations of **corylin** (e.g., 1-25 μM). Use arbutin (100 μM) as a positive control and a group with $\alpha\text{-MSH}$ only as a negative control.

- **Melanin Content Measurement:** After incubation (e.g., 48-72 hours), wash the cells with PBS, lyse them, and pellet the melanin. Dissolve the melanin pellet in a hot alkaline solution (e.g., 1N NaOH). Measure the absorbance at 405 nm, with higher absorbance indicating more melanin.
- **Cellular Tyrosinase Activity:** Lyse the treated cells. The lysate is incubated with L-DOPA. The rate of dopachrome formation, measured by absorbance at 475 nm, indicates tyrosinase activity.

Protocol 2: Replicative Lifespan Assay in Yeast (MEP) [1]

This protocol uses the Mother Enrichment Program (MEP) for efficient lifespan screening.

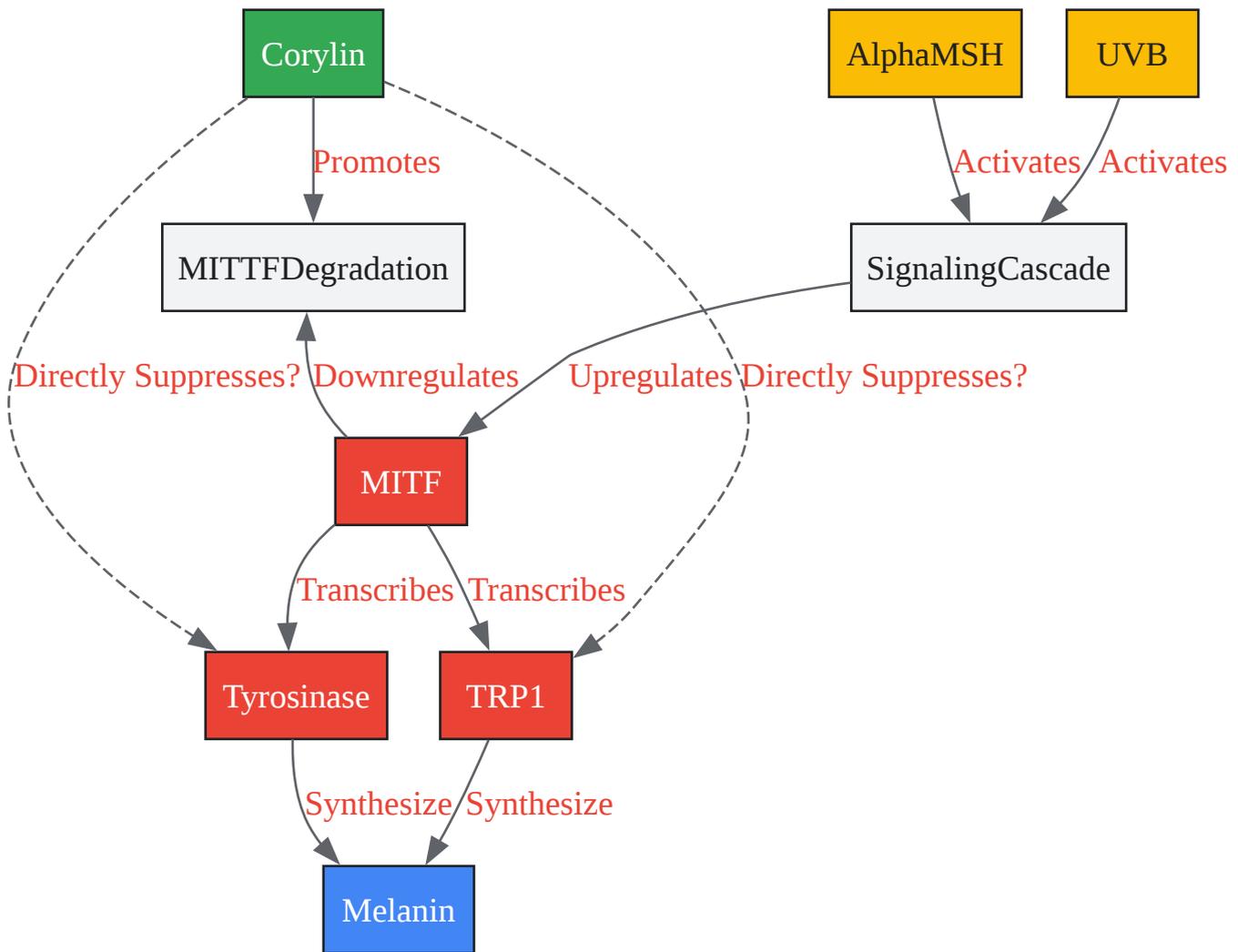
- **Yeast Strain:** Use the MEP strain (genetically engineered to allow selective mother cell proliferation).
- **Estradiol Arrest:** Grow the yeast culture in the presence of estradiol to arrest the division of daughter cells.
- **Drug Treatment & Plating:** Treat the culture with the test compound (e.g., **corylin**). Plate the culture onto estradiol-free medium. Only mother cells can form colonies.
- **Viability Analysis:** Count the colony-forming units (CFUs) over time. An increase in viability and CFUs in the treated group compared to the control indicates an extended replicative lifespan.

Mechanisms of Action: Signaling Pathways

Corylin exerts its effects by modulating key cellular signaling pathways. The diagrams below illustrate the primary mechanisms for its anti-melanogenesis and longevity-promoting activities.

Diagram 1: Anti-melanogenesis via MITF Pathway

Corylin inhibits melanin synthesis by downregulating the master regulator of melanogenesis, MITF.

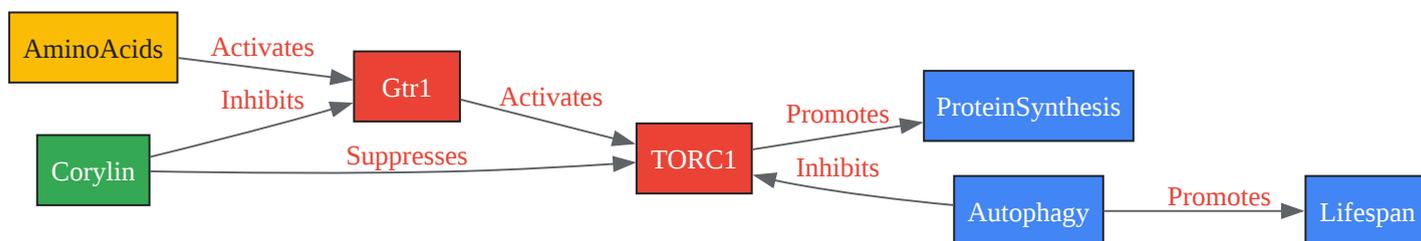


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Corylin reduces melanin by downregulating MITF and downstream enzymes.

Diagram 2: Lifespan Extension via mTOR Inhibition

In longevity studies, **corylin** targets the mTOR pathway, a key regulator of aging.



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Corylin extends lifespan by inhibiting the Gtr1/TORC1 pathway.

Future Research and Development

- **Sustainable Sourcing:** Utilizing *Pueraria lobata* vines, often considered agricultural waste, provides an eco-friendly and sustainable source for **corylin** [3] [4].
- **Clinical Translation:** While efficacy in 3D human skin models is promising [3], further **clinical trials** are necessary to confirm its safety and therapeutic potential in humans.
- **Broader Therapeutic Applications:** Given its established role in longevity pathways and antioxidant activity [5] [1], **corylin** is a strong candidate for drug development in **age-related diseases** and **metabolic disorders**.

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